

A Comprehensive Technical Guide to Perfluorohexanamide: Synthesis, Identification, and Analysis

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Compound of Interest

Compound Name: Perfluorohexanamide

Cat. No.: B1368350

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Introduction: Defining Perfluorohexanamide

The term "**Perfluorohexanamide**" can be ambiguous. This guide focuses on the fully fluorinated derivative of hexanamide, systematically named 2,2,3,3,4,4,5,5,6,6,6-undecafluorohexanamide. This compound is a short-chain per- and polyfluoroalkyl substance (PFAS), a class of compounds of significant interest to researchers in environmental science, toxicology, and materials science due to their unique properties and persistence. This guide will provide an in-depth overview of its synthesis, analytical identification, and key considerations for professionals in drug development and research.

Part 1: Core Identification and Physicochemical Properties

A foundational aspect of working with any chemical compound is its unambiguous identification and an understanding of its basic physical and chemical characteristics.

Chemical Identity

- Systematic Name: 2,2,3,3,4,4,5,5,6,6,6-Undecafluorohexanamide
- CAS Number: 335-54-6
- Molecular Formula: C₆H₂F₁₁NO

- Molecular Weight: 313.07 g/mol
- Chemical Structure:

Physicochemical Data

A summary of the known physicochemical properties of undecafluorohexanamide is presented in Table 1. It is important to note that comprehensive experimental data for this specific compound is limited in publicly accessible literature. The presented data is a combination of information from chemical suppliers and predicted values.

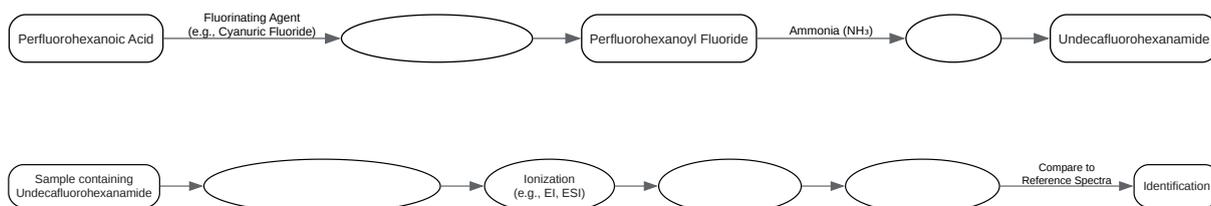
Property	Value	Source
Melting Point	120-122 °C	SynQuest Labs
Boiling Point (Predicted)	156.2 ± 40.0 °C	ChemicalBook
Density (Predicted)	1.660 ± 0.06 g/cm ³	ChemicalBook
pKa (Predicted)	12.74 ± 0.50	ChemicalBook

Part 2: Synthesis of Undecafluorohexanamide

While specific, detailed protocols for the synthesis of undecafluorohexanamide are not widely published, a general and robust method for the preparation of perfluorinated amides involves the reaction of a perfluoroacyl fluoride with ammonia. This approach is based on the high reactivity of acyl fluorides towards nucleophiles.

General Synthetic Workflow

The synthesis can be conceptualized as a two-step process starting from the corresponding perfluorinated carboxylic acid, perfluorohexanoic acid.



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